

A Comprehensive Technical Guide to the Physical Properties of Ethyl Vinyl Ketone

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Compound of Interest

Compound Name: Ethyl vinyl ketone

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Ethyl vinyl ketone (EVK), systematically named pent-1-en-3-one, is a reactive α,β -unsaturated ketone. Its chemical structure, featuring a carbonyl group conjugated with a vinyl group, makes it a valuable intermediate in various organic syntheses, including the production of pharmaceuticals and agrochemicals.^[1] A thorough understanding of its physical properties is paramount for its safe handling, application in synthetic protocols, and for the purification of reaction products. This guide provides a detailed overview of the key physical characteristics of **ethyl vinyl ketone**, outlines standard experimental procedures for their determination, and presents a logical workflow for one of these fundamental measurements.

Core Physical Properties of Ethyl Vinyl Ketone

The physical characteristics of **ethyl vinyl ketone** are summarized in the table below. These values have been compiled from various sources and represent the most commonly cited figures. It is important to note that some properties, such as boiling point, can vary with atmospheric pressure.

Property	Value	Units	Notes
Molecular Formula	C5H8O	-	[1][2]
Molecular Weight	84.12	g/mol	[2][3][4]
Appearance	Clear colorless to amber liquid	-	[2]
Odor	Pungent, peppery, mustard-like	-	[2]
Density	0.851 at 20 °C0.845 at 25 °C	g/mL	[2][3][4]
Boiling Point	103-10438 at 60 mmHg	°C	[5][6]
Melting Point	59-61	°C	[2]
Flash Point	-6 to -10	°C	[5][7]
Vapor Pressure	31.1	mmHg at 25°C	[8]
Refractive Index (n _{20/D})	1.419 - 1.420	-	[2][4][9]
Solubility	Insoluble in water; soluble in most organic solvents such as chloroform and methanol (slightly).	-	[1][2][5]

Experimental Protocols for Property Determination

The accurate determination of the physical properties of a compound like **ethyl vinyl ketone** relies on standardized experimental procedures. Below are detailed methodologies for measuring the key properties listed above.

Determination of Boiling Point (Micro Method)

The boiling point is a critical indicator of a liquid's purity. The micro boiling point determination is suitable for small sample volumes.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath with a stirrer)
- Thermometer (-10 to 150 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heat source (Bunsen burner or hot plate)

Procedure:

- A small volume (approximately 0.5-1 mL) of **ethyl vinyl ketone** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is securely attached to the thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube or oil bath, making sure the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- The bath is heated gently and evenly. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Upon further heating, the vapor pressure of the **ethyl vinyl ketone** will increase, causing a continuous and rapid stream of bubbles to emerge from the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.

- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.[8][10][11]

Determination of Density using a Pycnometer

Density is a fundamental property used for substance identification and for converting mass to volume.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m_{empty}).
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 20 °C) until it reaches thermal equilibrium. The volume is adjusted precisely to the calibration mark, and any excess water is carefully removed from the outside.
- The mass of the pycnometer filled with water is measured (m_{water}).
- The density of the water at the specific temperature (ρ_{water}) is obtained from reference tables. The exact volume of the pycnometer (V) can then be calculated: $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$.
- The pycnometer is emptied, thoroughly dried, and then filled with **ethyl vinyl ketone**.
- The same procedure of thermal equilibration in the constant temperature bath is followed.

- The mass of the pycnometer filled with **ethyl vinyl ketone** is determined (m_{sample}).
- The density of the **ethyl vinyl ketone** (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$.^[3]

Measurement of Refractive Index using an Abbe Refractometer

The refractive index is a dimensionless number that describes how light propagates through a substance and is a valuable tool for identifying and assessing the purity of liquid samples.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath connected to the refractometer prisms
- Dropper or pipette
- Soft tissue paper and a suitable solvent (e.g., ethanol or acetone) for cleaning

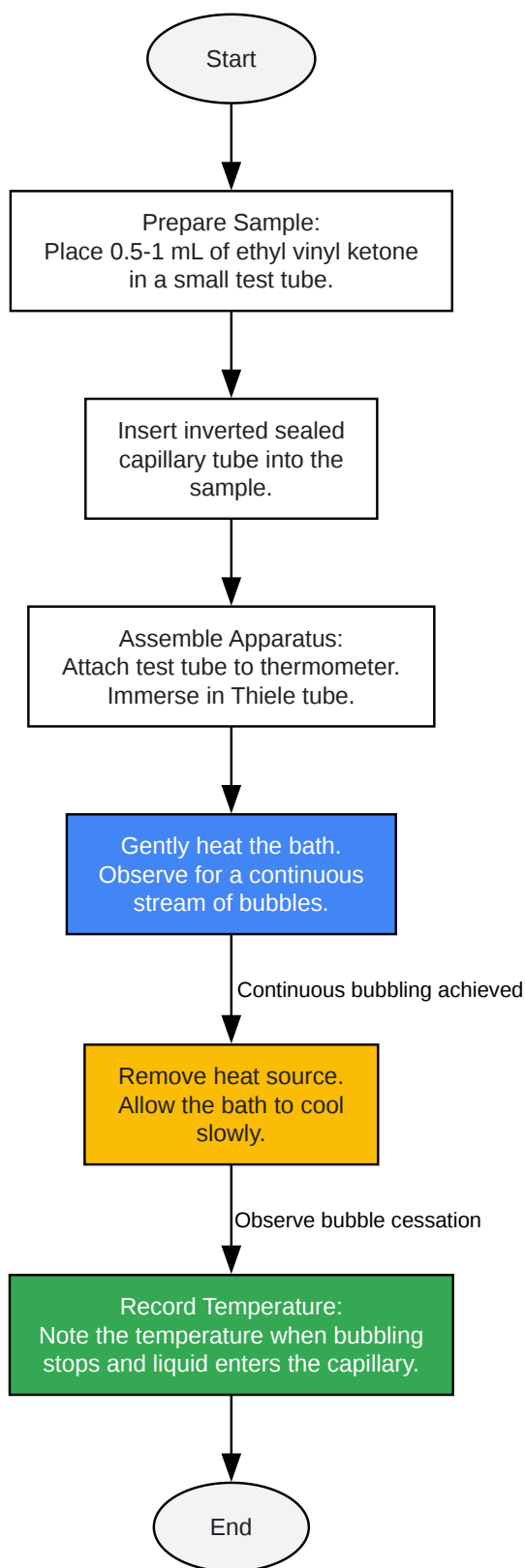
Procedure:

- The refractometer is turned on, and the light source is activated. The prisms are cleaned with a soft tissue and a volatile solvent and allowed to dry completely.
- The temperature of the circulating water bath is set to the desired temperature (e.g., 20 °C) and allowed to stabilize the prism temperature.
- A few drops of **ethyl vinyl ketone** are placed on the surface of the lower prism using a clean dropper.
- The two prisms are closed and locked together, ensuring the liquid spreads evenly to form a thin film.
- While looking through the eyepiece, the coarse and fine adjustment knobs are turned until the field of view shows a distinct light and dark region. The dividing line (the borderline) should be as sharp as possible.

- If a color fringe is observed at the borderline, the dispersion compensator is adjusted until the borderline is sharp and achromatic (black and white).
- The adjustment knob is used to center the sharp borderline on the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale.[\[2\]](#)[\[12\]](#)

Process Visualization

The following diagram illustrates the experimental workflow for determining the boiling point of a liquid, such as **ethyl vinyl ketone**, using the micro method. This visualization provides a clear, step-by-step logical progression of the protocol.



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Workflow for Micro Boiling Point Determination.

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